

Application of Maleate Esters as Plasticizers in Polymers: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Maleate

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These application notes provide a comprehensive overview of the use of **maleate** esters as plasticizers in various polymers, with a focus on Polyvinyl Chloride (PVC) and Poly(lactic acid) (PLA). This document includes detailed experimental protocols for performance evaluation, a summary of key performance data, and graphical representations of experimental workflows.

Introduction to Maleate Esters as Plasticizers

Maleate esters are a class of organic compounds derived from maleic acid. They are increasingly being used as primary or secondary plasticizers in a variety of polymers to enhance flexibility, workability, and distensibility.[1] Common **maleate** esters used as plasticizers include Dibutyl **Maleate** (DBM), Dioctyl **Maleate** (DOM), and Diethyl **Maleate** (DEM).[2] The mechanism of plasticization involves the insertion of **maleate** molecules between polymer chains, which reduces intermolecular forces and lowers the glass transition temperature (Tg), thereby imparting flexibility.[1] Due to growing concerns over the environmental and health impacts of traditional phthalate plasticizers, **maleate** esters are being explored as viable, often "greener," alternatives.[3][4]

Physicochemical Properties of Common Maleate Esters

A fundamental understanding of the physicochemical properties of **maleate** esters is crucial for their effective application as plasticizers.

Property	Dibutyl Maleate (DBM)	Dioctyl Maleate (DOM)	Diethyl Maleate (DEM)
Molecular Formula	C ₁₂ H ₂₀ O ₄	C ₂₀ H ₃₆ O ₄	C ₈ H ₁₂ O ₄
Molecular Weight	228.28 g/mol	340.5 g/mol	172.18 g/mol
Appearance	Colorless to pale-yellow liquid	Clear, colorless liquid	Colorless liquid
Boiling Point	~280-281 °C	~345 °C	~225 °C
Density (at 20°C)	~0.99 g/cm ³	~0.94 g/cm ³	~1.05 g/cm ³
Water Solubility	Low	Low	Slightly soluble

Performance Data of Maleate Esters in Polymers

The effectiveness of a plasticizer is evaluated by its impact on the mechanical and thermal properties of the polymer. The following tables summarize typical performance data for **maleate** esters in PVC and PLA.

Performance in Polyvinyl Chloride (PVC)

Concentration of plasticizer is in parts per hundred of resin (phr).

Property	Unplasticized PVC (uPVC)	PVC + 40 phr DBM (proxy)	PVC + 40 phr DOP (Phthalate)	PVC + 40 phr DEM (estimated)
Tensile Strength (MPa)	~50 - 60	~18 - 22[5]	15.7[5]	~19 - 23
Elongation at Break (%)	<50	~350 - 400[5]	350[5]	~300 - 350
Shore A Hardness	~100 (Shore D)	~80 - 85[5]	80[5]	~85 - 90
Glass Transition Temp. (°C)	~82	~-30 to -40[5]	~-25	~-20 to -30

Performance in Poly(lactic acid) (PLA)

Property	Neat PLA	PLA + 12 wt% DBM	PLA + 12 wt% Dibutyl Fumarate (Isomer)
Tensile Strength (MPa)	57.0[6]	~15-16[6]	~15-16
Elongation at Break (%)	1.3[6]	Data not available	~210[6]
Young's Modulus (MPa)	3763[6]	Data not available	Lower than DBM plasticized PLA[6]
Glass Transition Temp. (°C)	~60[7]	Lowered	Lower than DBM plasticized PLA[6]

Experimental Protocols

Detailed methodologies for the evaluation of **maleate** esters as polymer plasticizers are provided below, based on established ASTM and ISO standards.

Protocol 1: Preparation of Plasticized Polymer Samples

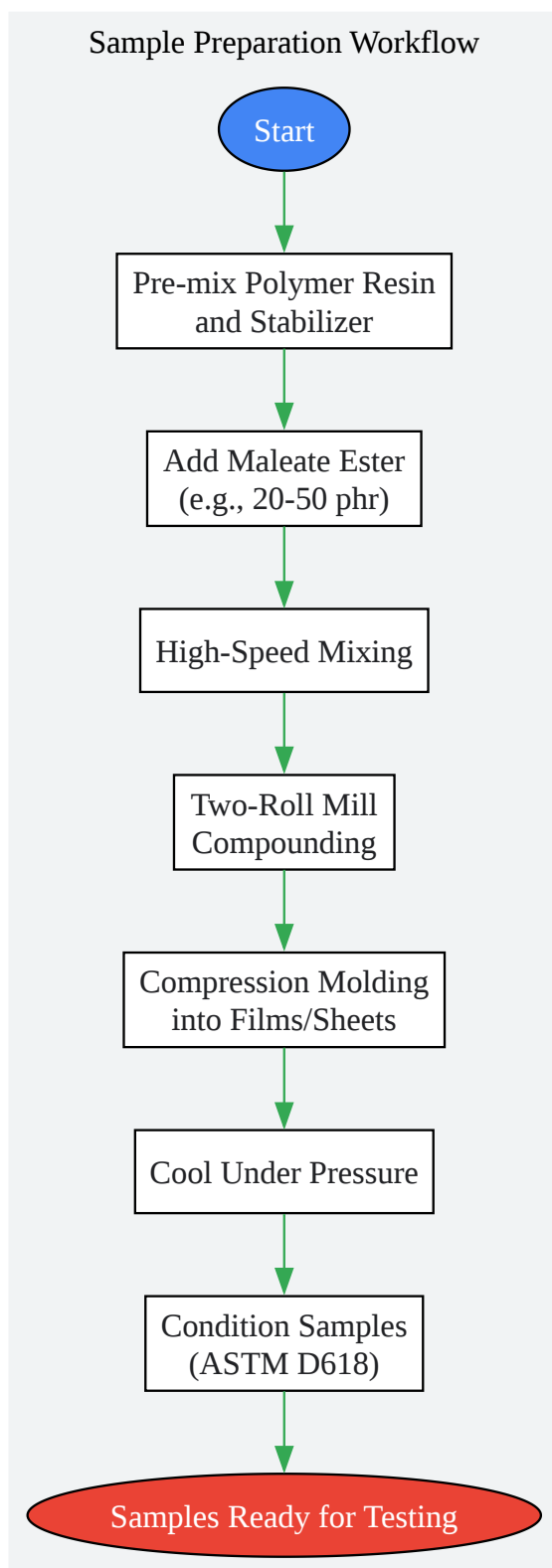
Objective: To prepare standardized polymer films or sheets with varying concentrations of **maleate** ester plasticizers for subsequent testing.

Materials:

- Polymer resin (e.g., PVC K-value 67, PLA)
- **Maleate** ester plasticizer (e.g., DBM, DOM)
- Thermal stabilizer (e.g., mixed metal stabilizer for PVC)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for film/sheet casting

Procedure:

- Pre-mix the polymer resin and thermal stabilizer (if required) in a high-speed mixer.
- Add the desired amount of the **maleate** ester plasticizer (e.g., 20, 30, 40, 50 phr) to the pre-mix and continue mixing until a homogeneous dry blend is obtained.[8]
- Compound the mixture on a two-roll mill at a temperature of 160-170°C for PVC until a uniform sheet is formed.[8] For PLA, the processing temperature will depend on the specific grade.
- Compression mold the compounded material into films or sheets of a specified thickness (e.g., 1 mm) using a hydraulic press at an appropriate temperature (e.g., 170-180°C for PVC).[8]
- Cool the molded films/sheets under pressure to ensure uniform thickness and minimize internal stresses.[8]
- Condition the prepared samples at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours before testing, as per ASTM D618.[8]



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Workflow for the preparation of plasticized polymer samples.

Protocol 2: Evaluation of Mechanical Properties

Objective: To determine the effect of **maleate** esters on the tensile strength, elongation at break, and hardness of the polymer.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell
- Shore A Durometer
- Dumbbell-shaped die for cutting specimens (e.g., ASTM D638 Type IV for non-rigid plastics) [\[9\]](#)[\[10\]](#)

Procedure:

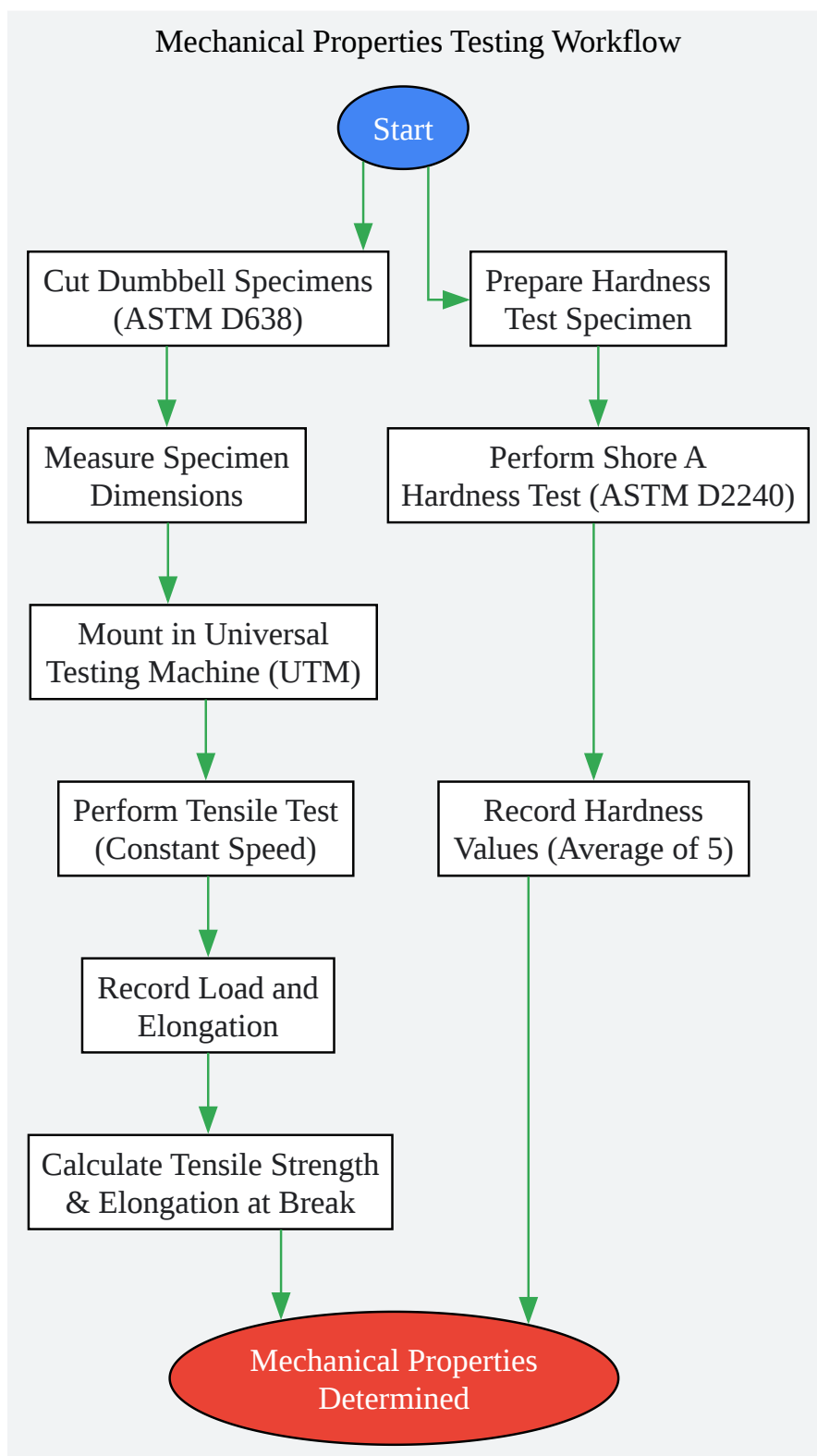
A. Tensile Testing (based on ASTM D638):[\[9\]](#)[\[10\]](#)

- Cut dumbbell-shaped specimens from the conditioned polymer films/sheets.[\[8\]](#)
- Measure the thickness and width of the gauge section of each specimen.[\[8\]](#)
- Mount the specimen in the grips of the UTM.
- Pull the specimen at a constant crosshead speed (e.g., 500 mm/min for non-rigid plastics) until it fractures.[\[8\]](#)
- Record the load and elongation throughout the test.
- Calculate Tensile Strength (MPa) and Elongation at Break (%).

B. Hardness Testing (based on ASTM D2240):[\[11\]](#)[\[12\]](#)

- Place the conditioned polymer film/sheet on a hard, flat surface. The specimen should have a minimum thickness of 6 mm; thinner specimens can be stacked.[\[13\]](#)
- Press the Shore A durometer indenter firmly and quickly onto the sample, ensuring the presser foot is in full contact with the surface.[\[8\]](#)

- Read the hardness value within 1 second of firm contact.[8]
- Take at least five measurements at different locations on the specimen and average the results.



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Workflow for evaluating the mechanical properties of plasticized polymers.

Protocol 3: Determination of Plasticizer Migration

Objective: To quantify the migration of **maleate** ester plasticizers from the polymer matrix.

A. Solvent Extraction Method (based on ASTM D1239):[\[13\]](#)[\[14\]](#)

Apparatus:

- Analytical balance
- Glass containers with lids
- Forced air laboratory oven
- Chemical reagent (e.g., distilled water, soapy water, or other relevant liquid)

Procedure:

- Cut square specimens of the plasticized film (e.g., 50 x 50 mm).[\[15\]](#)
- Weigh each specimen accurately.
- Place each specimen in a separate container with a sufficient volume of the test liquid (e.g., 400 mL) to ensure complete submersion.[\[15\]](#)
- Seal the containers and store them at a specified temperature and duration (e.g., 24 hours at 23°C).[\[15\]](#)
- After the immersion period, remove the specimens, gently wipe them dry with a soft cloth, and reweigh them.
- Calculate the percentage of weight loss, which corresponds to the amount of plasticizer extracted.

B. Migration into a Solid (based on ISO 177:2016):[\[16\]](#)[\[17\]](#)

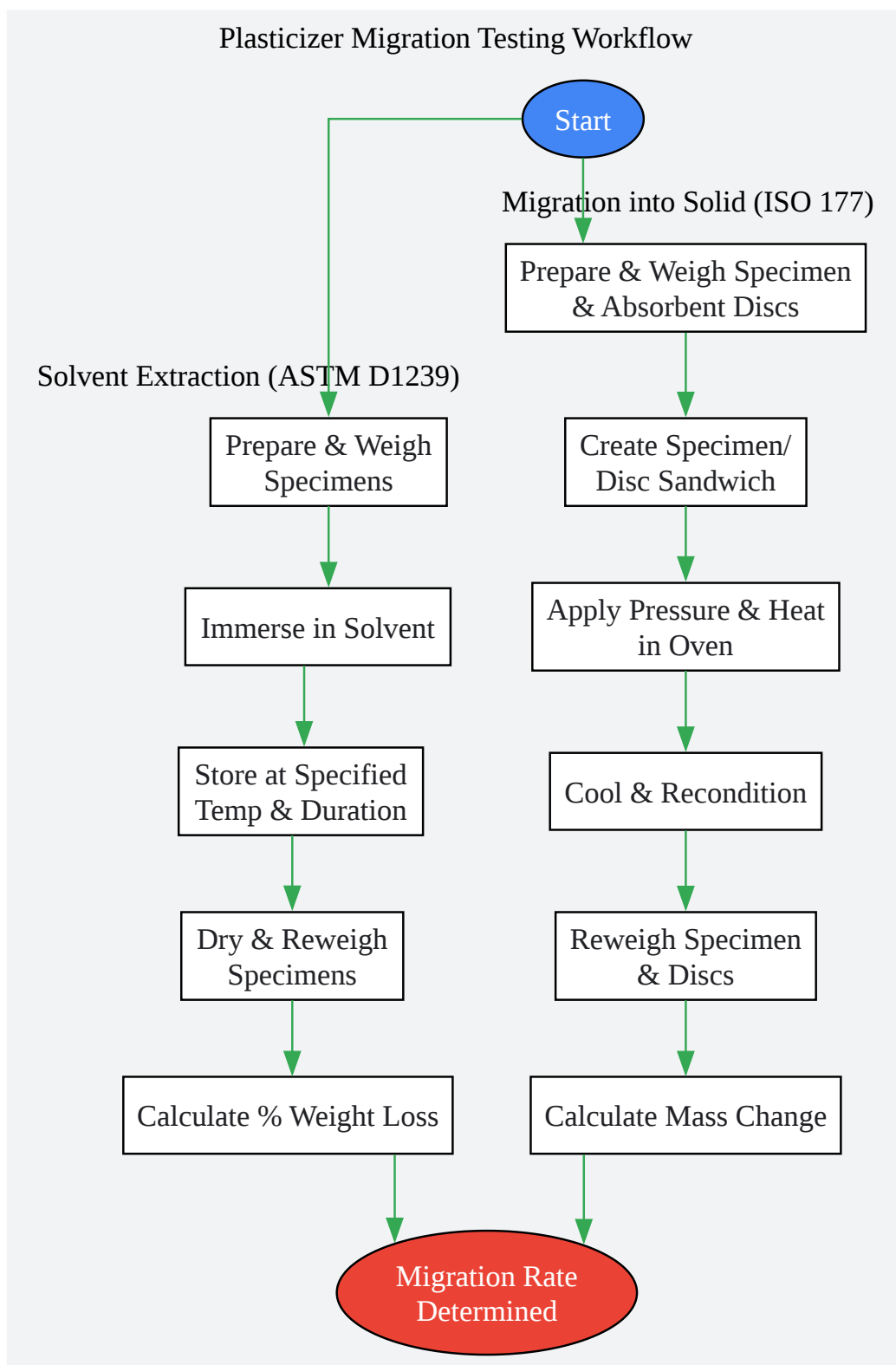
Apparatus:

- Analytical balance

- Air circulating oven
- Absorbent backing discs
- Glass plates and a weight (e.g., 5 kg)

Procedure:

- Cut circular test specimens from the plasticized sheet (e.g., 50 mm diameter).[\[17\]](#)
- Condition the specimens and two absorbent backing discs.
- Weigh the specimen and the absorbent discs separately.
- Create a sandwich with the test specimen between the two absorbent discs.
- Place the sandwich between two glass plates and apply a 5 kg weight on top.
- Place the assembly in an oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).[\[17\]](#)
- After the test period, cool and recondition the components.
- Reweigh the test specimen and the absorbent discs.
- The loss in mass of the test specimen or the gain in mass of the absorbent discs is a measure of plasticizer migration.



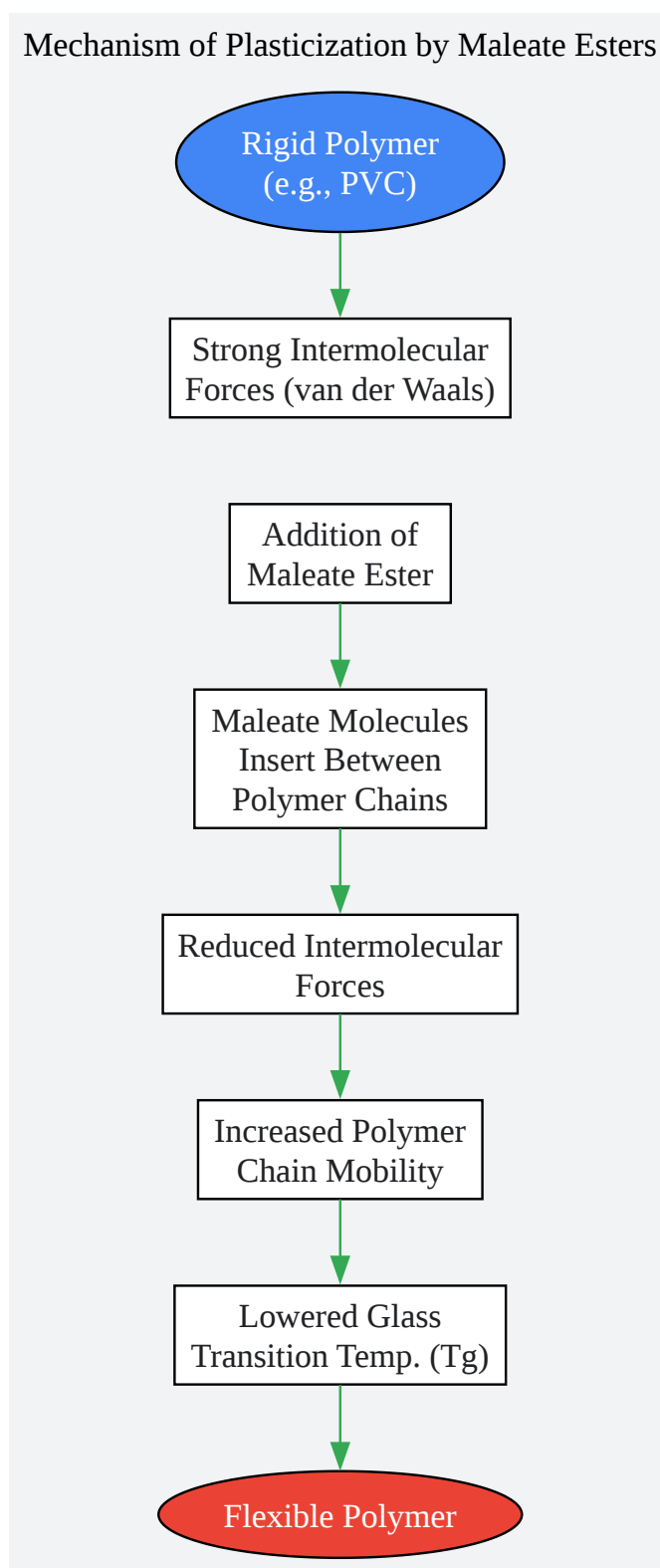
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Workflow for determining plasticizer migration.

Signaling Pathway of Plasticization

The following diagram illustrates the mechanism by which **maleate** esters, as plasticizers, affect the properties of a polymer like PVC at a molecular level.

Mechanism of Plasticization by Maleate Esters



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Mechanism of action of **maleate** esters as plasticizers in polymers.

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